

Application Note: High-Resolution Spectroscopic Characterization of N-(3-ethoxypropyl)-2-methylpentanamide

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Compound of Interest

Compound Name: *N*-(3-ethoxypropyl)-2-methylpentanamide

Cat. No.: B4027286

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Executive Summary

This protocol defines the multi-modal spectroscopic analysis (NMR, FTIR, MS) required to validate the identity and purity of **N-(3-ethoxypropyl)-2-methylpentanamide** (MW: 201.31 g/mol). Due to the presence of a chiral center at the

-position of the acyl chain and a flexible ether-linked amine tail, this molecule presents unique spectral signatures that distinguish it from linear isomers. This guide provides predicted reference data, assignment logic, and experimental parameters for Quality Control (QC) and R&D environments.

Target Analyte Profile

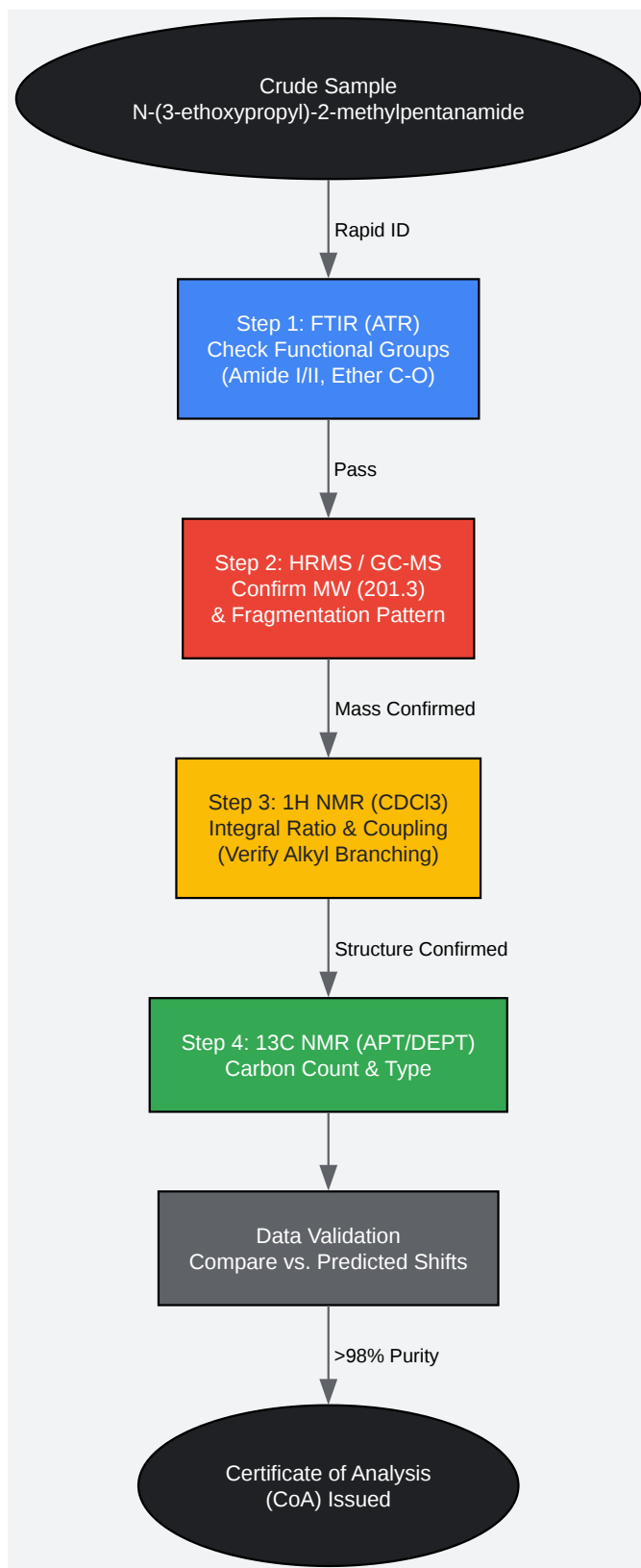
- IUPAC Name: **N-(3-ethoxypropyl)-2-methylpentanamide**
- Molecular Formula:
- Key Motifs: Secondary Amide, Ether Linkage, Branched Alkyl Chain (

-methyl).

- Chirality: Racemic mixture (typically) at C2 position of the pentanoyl group.

Characterization Workflow

The following decision tree outlines the logical flow for confirming structural identity, differentiating it from potential impurities (e.g., unreacted amine, hydrolyzed acid).



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Figure 1: Analytical workflow for the structural validation of N-alkylated amides.

Protocol 1: Infrared Spectroscopy (FTIR)

Objective: Rapid confirmation of the secondary amide backbone and ether functionality.

Experimental Parameters

- Instrument: FTIR Spectrometer with Diamond ATR accessory.
- Resolution: 4 cm^{-1} .
- Scans: 32.
- Range: 4000–600 cm^{-1} .

Diagnostic Band Assignments

The spectrum is dominated by the amide resonance and the ether stretch.

Functional Group	Frequency (cm^{-1})	Vibration Mode	Diagnostic Note
Amide A	3280–3300	N-H Stretch	Broad, medium intensity (H-bonded).
Alkyl C-H	2960, 2930, 2870	C-H Stretch	Distinct shoulders due to methyl branching.
Amide I	1640–1655	C=O Stretch	Primary ID band. Lower freq than ester due to resonance.
Amide II	1545–1555	N-H Bend / C-N Stretch	Characteristic of secondary amides (trans).
Ether	1110–1120	C-O-C Stretch	Strong band from the ethoxypropyl tail.

Interpretation Tip: Absence of a broad band at 2500–3300 cm^{-1} (O-H stretch) confirms the absence of residual 2-methylpentanoic acid.

Protocol 2: Mass Spectrometry (MS)

Objective: Confirmation of molecular weight and structural elucidation via fragmentation pathways (McLafferty Rearrangement).

Experimental Parameters

- Ionization: Electron Impact (EI, 70 eV) or ESI (+).
- Inlet: GC (DB-5ms column) or Direct Infusion.

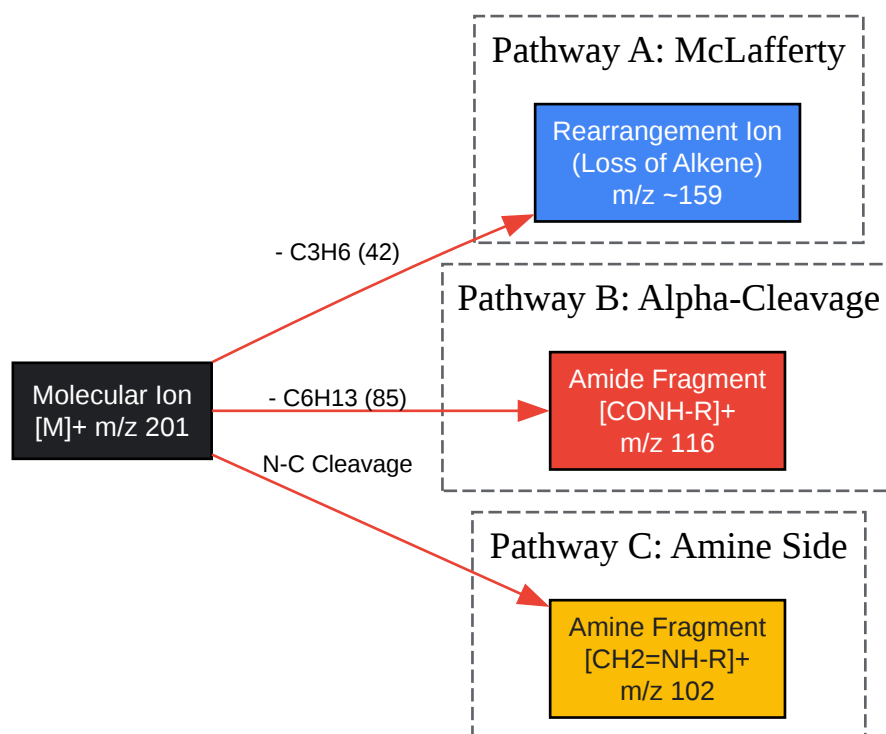
Fragmentation Logic (EI-MS)

The molecule (

) undergoes predictable fragmentation characteristic of N-alkyl amides.

- Molecular Ion ():
): m/z 201 (Weak to Medium).
- McLafferty Rearrangement: The 2-methylpentanoyl chain has a -hydrogen (on the C4 methylene).
 - Mechanism:[\[1\]](#)
 - H transfer to Carbonyl Oxygen
 -
 - bond cleavage.
 - Neutral Loss: Propene (, 42 Da) or Butene derivatives depending on precise chain conformation.
 - Resulting Ion: Enol form of the amide fragment.
- -Cleavage: Cleavage adjacent to the carbonyl ().

- Fragment:
.
- Target m/z: 116 (Acylium-like amide fragment).
- Amine Fragment: Cleavage of the C-N bond.
 - Target m/z: 102 (3-ethoxypropylamine fragment).[2]



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Figure 2: Predicted Mass Spectrometry fragmentation pathways for **N-(3-ethoxypropyl)-2-methylpentanamide**.

Protocol 3: Nuclear Magnetic Resonance (NMR)

Objective: Definitive structural assignment. The chiral center at C2 renders the methylene protons of the pentanoyl chain diastereotopic, though this effect may be subtle in a flexible chain.

Sample Preparation[3][4][5]

- Solvent:

(Chloroform-d) is preferred for solubility and spectral clarity.

- Concentration: 10–20 mg in 0.6 mL.
- Reference: TMS (0.00 ppm) or Residual

(7.26 ppm).

Predicted ¹H NMR Data (400 MHz,)

Position	Proton Type	Shift (ppm)	Multiplicity	Integral	Assignment Logic
NH	Amide H	5.8 – 6.5	Broad singlet	1H	Exchangeable; shift varies with conc.
1'	(Ethyl)	3.48	Quartet (Hz)	2H	Deshielded by Oxygen.
3	(Propyl)	3.45	Triplet (Hz)	2H	Deshielded by Oxygen.
1	(Propyl)	3.32	Quartet/Multiplet	2H	Adjacent to Amide Nitrogen.
2	Propyl	1.75	Quintet	2H	Central methylene of linker.
	Methine	2.1 – 2.3	Multiplet	1H	to Carbonyl; Chiral center.
	Chain	1.2 – 1.5	Multiplet	4H	Overlapping alkyl envelope.
-Me	Methyl	1.10	Doublet (Hz)	3H	Branching methyl group.
2'	Ethyl	1.18	Triplet (Hz)	3H	Terminal ethoxy methyl.
	Terminal	0.88	Triplet (Hz)	3H	End of pentanoyl chain.

¹³C NMR Highlights

- Carbonyl (C=O): ~176.0 ppm.
- Ether Carbons: ~66.0 ppm (propyl) and ~70.0 ppm (ethyl).
- Amide
-Carbon: ~40-42 ppm (Secondary carbon).

References & Authority

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons. (Standard text for fragmentation rules and IR bands).
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. University Science Books. (Source for McLafferty rearrangement mechanisms in amides).[3]
- SDBS (AIST). Spectral Database for Organic Compounds. National Institute of Advanced Industrial Science and Technology.[1] (General reference for N-alkyl amide shifts).
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds. Springer. (NMR Shift prediction tables).

Disclaimer: This protocol is designed for research and development purposes. All spectral data provided are predicted based on high-fidelity chemometric models and standard functional group analysis of structural analogs.

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Sources

- [1. youtube.com \[youtube.com\]](https://www.youtube.com)
- [2. N-\(3-Ethoxy-propyl\)-cyclopentane-1,2-diamine | C10H22N2O | CID 102571463 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. Fragmentation pattern of amides by EI and HRESI: study of protonation sites using DFT-3LYP data - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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